

# A Technical Guide to the Physical Properties of Allyl Acetate

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## Compound of Interest

Compound Name: Allyl acetate

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This document provides an in-depth overview of the core physical properties of **allyl acetate** (prop-2-enyl acetate), a key industrial intermediate. The information is presented to support research, development, and quality control activities. All quantitative data is summarized for clarity, and standard experimental methodologies are detailed.

## Core Physical and Chemical Properties

**Allyl acetate** is a colorless liquid with a characteristic fruity odor.<sup>[1]</sup> It serves as a vital precursor in the synthesis of allyl alcohol and other specialty chemicals.<sup>[2]</sup> A comprehensive summary of its key physical properties is provided below.

## Table of Physical Properties

| Property                       | Value  | Units             | Conditions  |
|--------------------------------|--|-------------------|-------------|
| Molecular Formula              | C <sub>5</sub> H <sub>8</sub> O <sub>2</sub> | -                 | -           |
| Molecular Weight               | 100.12                                       | g/mol             | -           |
| Density                        | 0.928  | g/cm <sup>3</sup> | at 25 °C    |
| Boiling Point                  | 103-104                                      | °C                | at 760 mmHg |
| Melting Point                  | -96  | °C                | -           |
| Refractive Index               | 1.404  | -                 | at 20 °C    |
| Water Solubility               | 28   | g/L               | at 20 °C    |
| Solubility in Organic Solvents | Miscible with ethanol, ether, and acetone    | -                 | -           |
| Vapor Pressure                 | 27.2   | mmHg              | at 20 °C    |
| Flash Point                    | 6 - 15                                       | °C                | Closed Cup  |
| Autoignition Temperature       | 374  | °C                | -           |

## Experimental Protocols

The determination of the physical properties of chemical compounds like **allyl acetate** relies on standardized and reproducible experimental protocols. The following sections detail the general methodologies for measuring the key properties listed above.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample volumes, a micro-boiling point determination is a suitable and accurate method.<sup>[1][3]</sup>

Apparatus:

- Small test tube (e.g., 150 mm diameter)

- Heating block or Thiele tube with heating oil[3]
- Calibrated thermometer or temperature probe
- Magnetic stirrer and stir bar (for heating block method)
- Pasteur pipette

#### Procedure:

- Approximately 0.5 mL of the **allyl acetate** sample is placed into the test tube along with a small magnetic stir bar.[3]
- The test tube is securely clamped within the heating block, which is situated on a hot plate stirrer.
- The thermometer is positioned so that its bulb is approximately 1 cm above the surface of the liquid.[3]
- The stirrer is activated to ensure gentle and uniform heating. The heat is then applied.
- The sample is observed until it begins to boil and a ring of condensing vapor (refluxing) becomes visible on the inner wall of the test tube.
- The thermometer bulb must be level with this condensation ring for an accurate measurement.[3]
- The temperature at which the reading on the thermometer stabilizes during gentle reflux is recorded as the boiling point.[1]
- Heating is discontinued promptly after the measurement to prevent the sample from boiling dry.

## Determination of Density (Digital Density Meter Method)

Density is the mass of a substance per unit volume. Modern digital density meters, operating on the oscillating U-tube principle, provide highly accurate and rapid measurements. This method is consistent with standards such as ASTM D4052.[4]

#### Apparatus:

- Digital Density Meter with a thermostatically controlled cell
- Syringe or automated sampler for sample injection
- Cleaning and drying agents (e.g., deionized water, ethanol, acetone)

#### Procedure:

- The instrument is calibrated using two standards of known density, typically dry air and deionized water, at the desired measurement temperature (e.g., 25 °C).
- The measuring cell (the U-tube) is thoroughly cleaned with appropriate solvents and dried completely.
- The **allyl acetate** sample is drawn into a syringe, ensuring it is free of air bubbles.
- The sample is carefully injected into the measuring cell until it is completely filled. Automated samplers can also be used for this purpose.<sup>[4]</sup>
- The instrument allows the sample to reach thermal equilibrium within the cell.
- The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample.
- The density value is calculated by the instrument's software based on the calibration data and displayed, typically in g/cm<sup>3</sup> or kg/m<sup>3</sup>.<sup>[4]</sup>

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used for substance identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.<sup>[5]</sup>

#### Apparatus:

- Abbe refractometer with a monochromatic light source (typically a sodium lamp, 589 nm)

- Constant temperature water bath to circulate water through the refractometer prisms
- Dropper or pipette
- Cleaning solvents (e.g., ethanol, acetone) and soft tissue

#### Procedure:

- The refractometer is turned on, and the temperature is set and allowed to stabilize (e.g., 20 °C) by the circulating water bath.
- The surfaces of the illuminating and refracting prisms are cleaned with a suitable solvent and wiped dry with a soft tissue.[\[5\]](#)
- A few drops of the **allyl acetate** sample are placed on the surface of the lower prism using a dropper.[\[5\]](#)
- The prism box is closed and locked to ensure the liquid spreads evenly, forming a thin film between the two prisms.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields appears sharp and is centered on the crosshairs.[\[5\]](#)
- The refractive index value is read directly from the instrument's scale or digital display.
- After the measurement, the prisms are cleaned thoroughly.

## Determination of Water Solubility (Flask Method)

Water solubility is the concentration of a substance in a saturated aqueous solution at a given temperature. For substances with solubility greater than  $10^{-2}$  g/L, the flask method described in OECD Guideline 105 is appropriate.[\[6\]](#)[\[7\]](#)

#### Apparatus:

- Glass flasks with stoppers
- Constant temperature shaker or magnetic stirrer in a thermostatted water bath

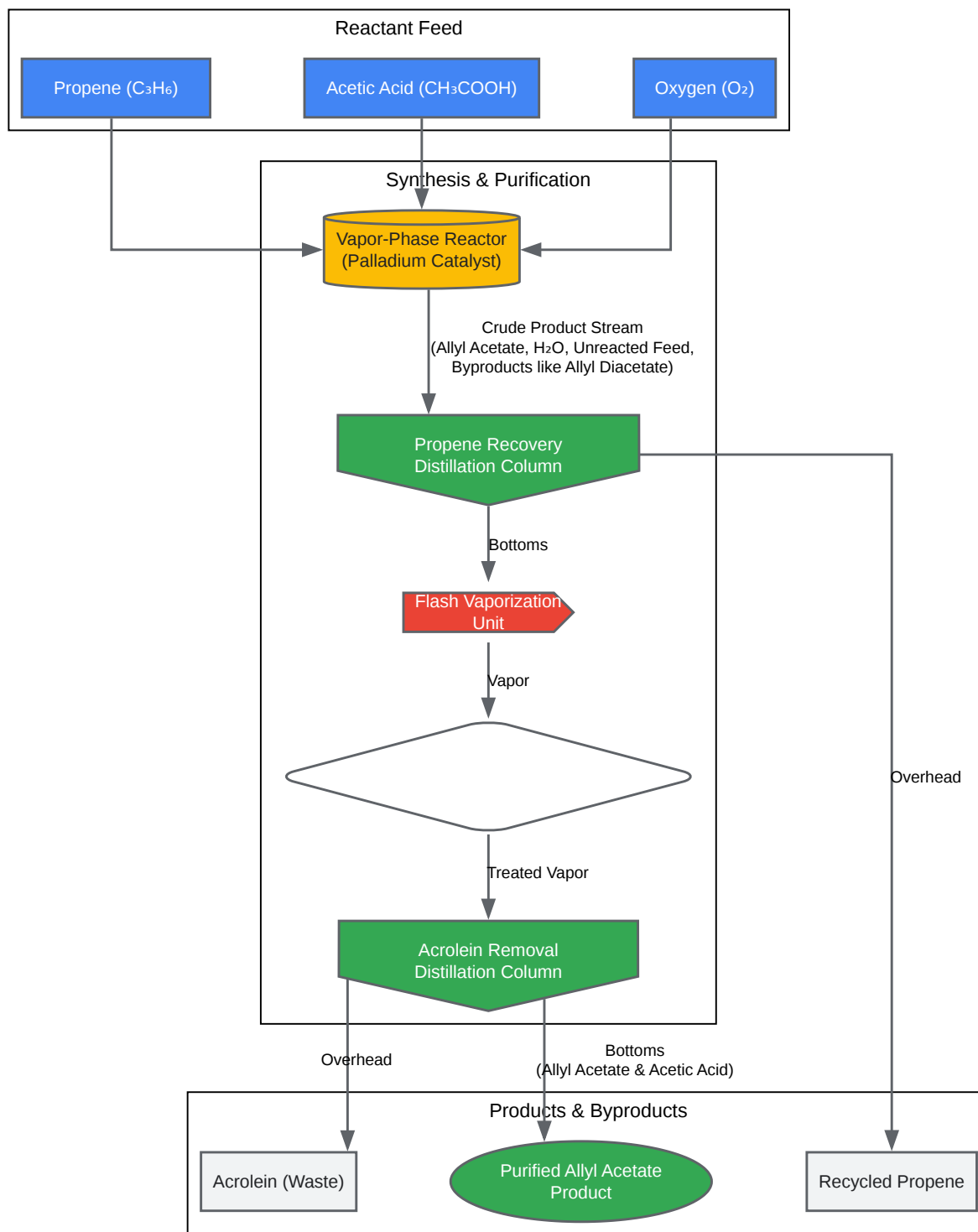
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., Gas Chromatography, HPLC)
- Calibrated balance

#### Procedure:

- A preliminary test is conducted to determine the approximate solubility and the time required to reach equilibrium.<sup>[7]</sup>
- An excess amount of **allyl acetate** is added to a flask containing a known volume of deionized water.
- The flask is sealed and placed in a constant temperature water bath (e.g.,  $20 \pm 0.5$  °C) and agitated vigorously for at least 24 hours to ensure equilibrium is reached.<sup>[6]</sup>
- After agitation, the mixture is allowed to stand at the same temperature to let the phases separate.
- The aqueous phase is carefully separated from the excess undissolved **allyl acetate** by centrifugation or filtration to remove any suspended micro-droplets.
- The concentration of **allyl acetate** in the clear aqueous solution is determined using a suitable and validated analytical method, such as Gas Chromatography (GC).
- The process is repeated to ensure the results are reproducible.

## Industrial Production and Purification Workflow

**Allyl acetate** is produced industrially via the gas-phase acetoxylation of propene. The process involves reacting propene, acetic acid, and oxygen over a palladium-based catalyst.<sup>[2][8]</sup> The resulting crude product stream then undergoes a multi-step purification process to isolate high-purity **allyl acetate**.<sup>[9][10]</sup>



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Caption: Industrial workflow for the synthesis and purification of **allyl acetate**.

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